

Spectroscopic Master File: A Technical Guide to 2-Oxoindoline-5-sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Oxoindoline-5-sulfonyl chloride

CAS No.: 199328-31-9

Cat. No.: B109612

[Get Quote](#)

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **2-oxoindoline-5-sulfonyl chloride** (CAS No. 199328-31-9), a key intermediate in medicinal chemistry and drug development.[1] The document is intended for researchers, scientists, and professionals in the field of drug development, offering an in-depth examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide details the experimental protocols, presents the spectral data in a clear and accessible format, and provides expert interpretation to elucidate the structural features of the molecule. This work aims to serve as an authoritative reference for the characterization of this important building block.

Introduction

2-Oxoindoline-5-sulfonyl chloride, also known as 5-chlorosulfonyl-2-indolinone, is a bifunctional molecule incorporating a reactive sulfonyl chloride group and a privileged oxindole scaffold.[2] The oxindole core is a common motif in a multitude of biologically active compounds and natural products, while the sulfonyl chloride moiety serves as a versatile

handle for the synthesis of sulfonamides and sulfonate esters, which are prevalent in numerous therapeutic agents. Given its significance in the synthesis of potential drug candidates, a thorough understanding of its structural and electronic properties through spectroscopic analysis is paramount for its effective utilization in drug discovery pipelines.

This guide presents a detailed spectroscopic characterization of **2-oxoindoline-5-sulfonyl chloride**, providing the scientific community with a reliable and comprehensive dataset.

Molecular Structure and Physicochemical Properties

The structural integrity and purity of **2-oxoindoline-5-sulfonyl chloride** are foundational to its application in synthesis. The key physicochemical properties are summarized below.

Property	Value	Source
CAS Number	199328-31-9	[2]
Molecular Formula	C ₈ H ₆ ClNO ₃ S	[2]
Molecular Weight	231.66 g/mol	[3]
Melting Point	>160 °C	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The ¹H and ¹³C NMR spectra provide detailed information about the chemical environment of each nucleus, allowing for unambiguous structural assignment.

Experimental Protocol: NMR Spectroscopy

Instrumentation: A standard 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.

Sample Preparation:

- Approximately 5-10 mg of **2-oxoindoline-5-sulfonyl chloride** was dissolved in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- The solution was transferred to a 5 mm NMR tube.
- The sample was vortexed to ensure homogeneity.

Data Acquisition:

- ¹H and ¹³C NMR spectra were acquired at room temperature.
- The chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent peak of DMSO-d₆ (δ 2.50 for ¹H and δ 39.52 for ¹³C).

¹H NMR Spectrum and Interpretation

The ¹H NMR spectrum of **2-oxoindoline-5-sulfonyl chloride** displays distinct signals corresponding to the aromatic, methylene, and amide protons.

Table 1: ¹H NMR Data for **2-Oxoindoline-5-sulfonyl Chloride**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
10.48	br s	1H	N-H
7.42-7.46	m	2H	Ar-H
6.74	d, J = 7.7 Hz	1H	Ar-H
3.46	s	2H	CH ₂

Data sourced from ChemicalBook.[\[1\]](#)

Interpretation:

- The broad singlet at 10.48 ppm is characteristic of the amide proton (N-H) of the oxindole ring system. Its broadness is indicative of exchange with residual water in the solvent or quadrupole broadening from the adjacent nitrogen atom.

- The multiplet observed between 7.42-7.46 ppm, integrating to two protons, is assigned to the aromatic protons on the benzene ring that are in proximity to the electron-withdrawing sulfonyl chloride group.
- The doublet at 6.74 ppm with a coupling constant of 7.7 Hz corresponds to the remaining aromatic proton.
- The singlet at 3.46 ppm, integrating to two protons, is assigned to the methylene protons (CH₂) of the five-membered lactam ring. The singlet nature of this peak indicates that there are no adjacent protons to couple with.

¹³C NMR Spectrum and Interpretation

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule.

Table 2: ¹³C NMR Data for **2-Oxoindoline-5-sulfonyl Chloride**

Chemical Shift (δ, ppm)	Assignment
175.89	C=O (Amide Carbonyl)
143.68	Ar-C
139.71	Ar-C
124.55	Ar-C
121.32	Ar-C
107.39	Ar-C
35.16	CH ₂

Data sourced from ChemicalBook.[\[1\]](#)

Interpretation:

- The signal at 175.89 ppm is indicative of the amide carbonyl carbon, which is typically found in this downfield region.

- The signals at 143.68, 139.71, 124.55, 121.32, and 107.39 ppm are assigned to the aromatic carbons. The specific assignments can be further confirmed by 2D NMR techniques such as HSQC and HMBC.
- The peak at 35.16 ppm corresponds to the methylene carbon of the lactam ring.

Caption: Molecular structure of **2-oxoindoline-5-sulfonyl chloride**.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule. The vibrational frequencies of different bonds provide a characteristic "fingerprint" of the compound.

Experimental Protocol: FTIR Spectroscopy

Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.

Sample Preparation (KBr Pellet Method):

- A small amount of **2-oxoindoline-5-sulfonyl chloride** (1-2 mg) is finely ground with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
- The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- The KBr pellet is placed in the sample holder of the FTIR instrument for analysis.

Predicted IR Spectrum and Interpretation

While an experimental spectrum for **2-oxoindoline-5-sulfonyl chloride** is not readily available in the searched literature, a predicted spectrum can be inferred based on the characteristic absorption bands of its constituent functional groups.

Table 3: Predicted IR Absorption Bands for **2-Oxoindoline-5-sulfonyl Chloride**

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
~3200	N-H	Stretching
~1710	C=O (Amide)	Stretching
~1610, ~1470	C=C (Aromatic)	Stretching
~1370 and ~1170	SO ₂ (Sulfonyl)	Asymmetric & Symmetric Stretching
~1300-1000	C-N	Stretching
~800-600	S-Cl	Stretching

Interpretation:

- N-H Stretching: A peak around 3200 cm⁻¹ is expected for the N-H stretching vibration of the amide in the oxindole ring.
- C=O Stretching: A strong absorption band around 1710 cm⁻¹ is characteristic of the carbonyl (C=O) stretching of the lactam.
- Aromatic C=C Stretching: Absorptions in the 1610-1470 cm⁻¹ region are indicative of the carbon-carbon double bond stretching vibrations within the aromatic ring.
- SO₂ Stretching: The sulfonyl group will exhibit two strong, characteristic stretching bands: an asymmetric stretch around 1370 cm⁻¹ and a symmetric stretch around 1170 cm⁻¹.
- S-Cl Stretching: A stretching vibration for the sulfur-chlorine bond is expected in the lower frequency region, typically between 800 and 600 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and elucidating its structure.

Experimental Protocol: Mass Spectrometry

Instrumentation: A mass spectrometer capable of electron ionization (EI) or a soft ionization technique such as electrospray ionization (ESI).

Sample Introduction:

- For EI, the sample would be introduced via a direct insertion probe.
- For ESI, the sample would be dissolved in a suitable solvent (e.g., acetonitrile/water) and infused into the ion source.

Data Acquisition:

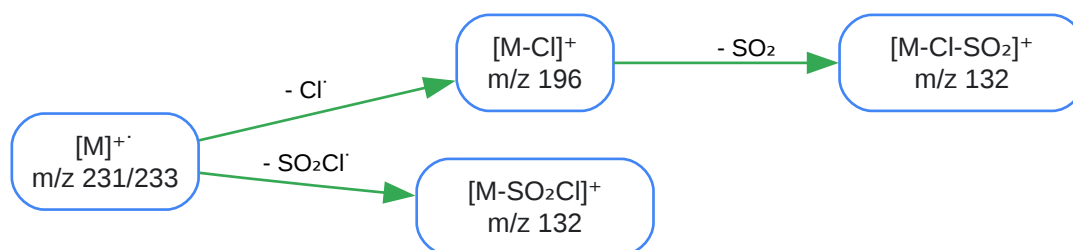
- The mass-to-charge ratio (m/z) of the ions is measured.

Predicted Mass Spectrum and Fragmentation

An experimental mass spectrum for **2-oxoindoline-5-sulfonyl chloride** is not available in the searched literature. However, the expected molecular ion peak and plausible fragmentation patterns can be predicted.

Molecular Ion: The molecular formula is $C_8H_6ClNO_3S$, with a molecular weight of approximately 231.66 g/mol .[3] In a mass spectrum, a molecular ion peak ($[M]^{+ \cdot}$) would be expected at m/z 231, with an isotopic peak at m/z 233 of about one-third the intensity, characteristic of the presence of a single chlorine atom.

Predicted Fragmentation Pathway: A common fragmentation pathway for aromatic sulfonyl chlorides involves the loss of the chlorine radical followed by the elimination of sulfur dioxide.



[Click to download full resolution via product page](#)

Caption: Predicted fragmentation of **2-oxoindoline-5-sulfonyl chloride**.

- Loss of Chlorine: The initial fragmentation could involve the loss of a chlorine radical to form an ion at m/z 196.
- Loss of SO₂: This ion could then lose a molecule of sulfur dioxide to yield a fragment at m/z 132.
- Direct loss of SO₂Cl: Alternatively, the molecular ion could undergo direct cleavage of the C-S bond to lose a sulfonyl chloride radical, also resulting in an ion at m/z 132.

Conclusion

This technical guide has presented a detailed spectroscopic analysis of **2-oxoindoline-5-sulfonyl chloride**. The ¹H and ¹³C NMR data provide a clear picture of the molecular structure, confirming the presence of the oxindole core and the substitution pattern. While experimental IR and MS data were not available, predictions based on the known behavior of the constituent functional groups have been provided to aid in the characterization of this compound. The information contained herein serves as a valuable resource for scientists working with this important synthetic intermediate, facilitating its identification and use in the development of novel chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 2-OXOINDOLINE-5-SULPHONYL CHLORIDE 97 | 199328-31-9 \[chemicalbook.com\]](#)
- [2. 2-Oxoindoline-5-sulfonyl chloride | CAS 199328-31-9 | Chemical-Suppliers \[chemical-suppliers.eu\]](#)
- [3. 2-oxo-2,3-dihydro-1H-indole-5-sulfonyl chloride | C8H6ClNO3S | CID 4962506 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Spectroscopic Master File: A Technical Guide to 2-Oxoindoline-5-sulfonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b109612/docs#spectroscopic-master-file-a-technical-guide-to-2-oxoindoline-5-sulfonyl-chloride\]](https://www.benchchem.com/product/b109612/docs#spectroscopic-master-file-a-technical-guide-to-2-oxoindoline-5-sulfonyl-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)